

Unlocking Potential: A Technical Guide to (2R)-2-Ethynylazetidine for Drug Discovery

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Compound of Interest

Compound Name: (2R)-2-Ethynylazetidine

Cat. No.: B15204341

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For Researchers, Scientists, and Drug Development Professionals

(2R)-2-Ethynylazetidine, a versatile building block, is gaining traction in medicinal chemistry for its role in creating novel therapeutics. Its strained four-membered azetidine ring and reactive terminal alkyne functionality offer unique structural and chemical properties, making it a valuable scaffold for library synthesis and targeted drug design. This technical guide provides an in-depth overview of its commercial availability, key chemical data, and potential applications, with a focus on its utility in the development of next-generation kinase inhibitors.

Commercial Availability and Supplier Information

(2R)-2-Ethynylazetidine is commercially available, primarily as its hydrochloride salt, which enhances its stability and handling. Researchers can procure this compound from various specialized chemical suppliers. The table below summarizes key information from a prominent supplier.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity	Storage
BLD Pharm	(R)-2-Ethynylazetidine hydrochloride	2306254-11-3	C ₅ H ₈ ClN	117.58 g/mol	≥95%	Inert atmosphere, 2-8°C

Table 1: Commercial Supplier Data for **(2R)-2-Ethynylazetidine** Hydrochloride[1]

It is important to note that while the free base form, **(2R)-2-Ethynylazetidine** (CAS: 2306254-10-2), is documented, the hydrochloride salt is the more common commercial offering.

Physicochemical Properties

Understanding the fundamental properties of **(2R)-2-Ethynylazetidine** is crucial for its effective application in research and development.

Property	Value
Molecular Formula	C ₅ H ₇ N
Molecular Weight	81.12 g/mol
IUPAC Name	(2R)-2-ethynylazetidine
SMILES	<chem>C#[C@H]1CCN1</chem>
InChI Key	ZZDARAJSBNOCGZ-YFKPBYRVSA-N

Table 2: Physicochemical Data for **(2R)-2-Ethynylazetidine**

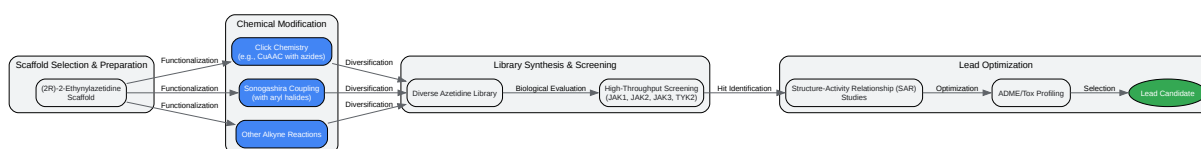
Applications in Drug Discovery: A Focus on Kinase Inhibition

The unique structural features of **(2R)-2-Ethynylazetidine** make it an attractive component for the synthesis of kinase inhibitors, particularly Janus kinase (JAK) inhibitors. The azetidine moiety can serve as a rigid scaffold to orient functional groups towards the active site of the kinase, while the ethynyl group provides a versatile handle for various chemical modifications.

Role in Janus Kinase (JAK) Inhibitors

Patents in the field of medicinal chemistry have disclosed the use of azetidine derivatives in the development of potent and selective JAK inhibitors. These compounds are crucial in the treatment of autoimmune diseases, inflammatory conditions, and certain cancers. The incorporation of the **(2R)-2-ethynylazetidine** scaffold can lead to compounds with improved pharmacokinetic and pharmacodynamic profiles.

Below is a conceptual workflow illustrating the integration of **(2R)-2-Ethynylazetidine** into a drug discovery pipeline for developing novel JAK inhibitors.



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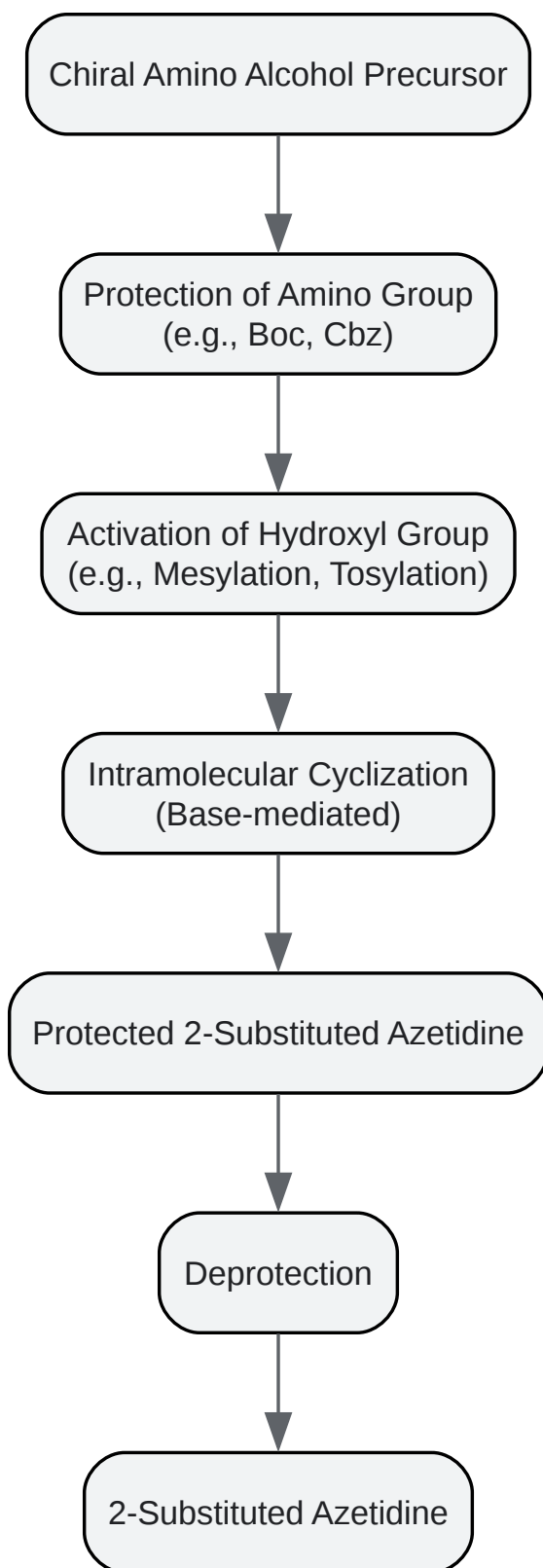
Figure 1: Drug discovery workflow for JAK inhibitors.

Experimental Protocols: Synthetic Methodologies

While a specific, detailed experimental protocol for the synthesis of **(2R)-2-Ethynylazetidine** is not readily available in public literature, general methods for the synthesis of functionalized azetidines can be adapted. A common strategy involves the cyclization of a suitably protected amino alcohol precursor.

General Synthetic Approach for 2-Substituted Azetidines

A plausible synthetic route to 2-substituted azetidines often starts from a chiral amino alcohol. The workflow below outlines a general, conceptual pathway.



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References

- 1. 2306254-11-3[(R)-2-Ethynylazetidine hydrochloride]BLD Pharm [bldpharm.com]
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